

A Comparative Toxicological Assessment of 2,2-Dimethylsuccinic Acid and Its Alternatives

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Compound of Interest

Compound Name: 2,2-Dimethylsuccinic acid

Cat. No.: B146840

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative toxicological overview of **2,2-Dimethylsuccinic acid**, alongside two structurally related alternatives: succinic acid and dimethyl succinate. The information presented is intended to support researchers, scientists, and drug development professionals in making informed decisions regarding the selection and handling of these compounds. The data has been compiled from various sources and is presented with a focus on clarity and comparability.

Executive Summary

2,2-Dimethylsuccinic acid is classified as a skin and eye irritant and may cause respiratory irritation. However, a significant lack of publicly available quantitative toxicological data, such as an LD50 value, for **2,2-Dimethylsuccinic acid** necessitates a cautious approach to its handling and application. In contrast, more extensive toxicological data is available for succinic acid and dimethyl succinate. Succinic acid has a determined oral LD50 in rats and is recognized as a severe eye irritant. Dimethyl succinate has been shown to be non-mutagenic in the Ames test. This guide summarizes the available data to facilitate a comparative assessment.

Quantitative Toxicological Data

The following tables summarize the available quantitative toxicological data for **2,2-Dimethylsuccinic acid**, succinic acid, and dimethyl succinate.

Table 1: Acute Toxicity Data

Compound	Test	Species	Route	LD50	Citation
2,2-Dimethylsuccinic acid	Acute Toxicity	Data Not Available	Oral	Data Not Available	
Succinic acid	Acute Oral Toxicity	Rat	Oral	2260 mg/kg	[1]
Dimethyl succinate	Acute Oral Toxicity	Data Not Available	Oral	Data Not Available	

Caption: Summary of acute toxicity data. A lower LD50 value indicates higher toxicity.

Table 2: Skin and Eye Irritation Data

Compound	Test	Species	Result	Citation
2,2-Dimethylsuccinic acid	Skin Irritation	Data Not Available	Causes skin irritation (GHS Classification)	[2]
Eye Irritation	Data Not Available	Causes serious eye irritation (GHS Classification)		
Succinic acid	Skin Irritation	Data Not Available	Causes skin irritation	
Eye Irritation	Rabbit	Causes serious eye damage	[3]	
Dimethyl succinate	Skin Irritation	Rabbit	Minimal to moderate irritation	[4]
Eye Irritation	Rabbit	Not an eye irritant	[4]	

Caption: Summary of skin and eye irritation data.

Table 3: Genotoxicity Data

Compound	Test	System	Result	Citation
2,2-Dimethylsuccinic acid	Ames Test	Data Not Available	Data Not Available	[5]
Succinic acid	Genotoxicity	Data Not Available	Not classified as a mutagen	
Dimethyl succinate	Ames Test	S. typhimurium	Negative	[6]

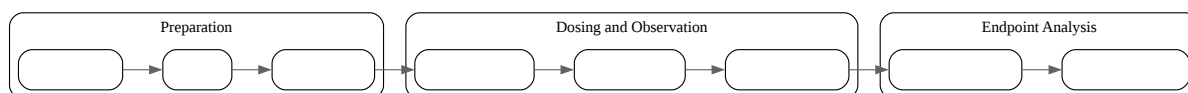
Caption: Summary of genotoxicity data.

Experimental Protocols

Detailed experimental protocols for the specific toxicological studies on these compounds are not readily available in the public domain. The following are generalized experimental workflows based on standard OECD guidelines for the key toxicological endpoints.

Acute Oral Toxicity (Based on OECD Guideline 423)

This test provides information on the health hazards likely to arise from a single oral exposure to a substance.

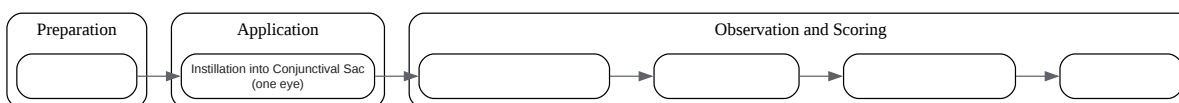
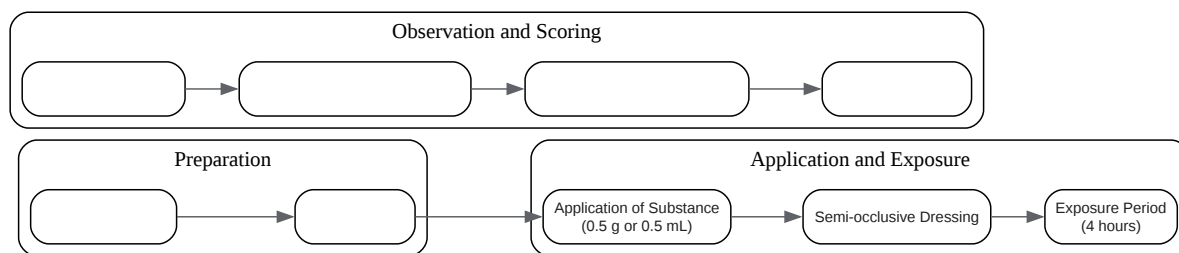


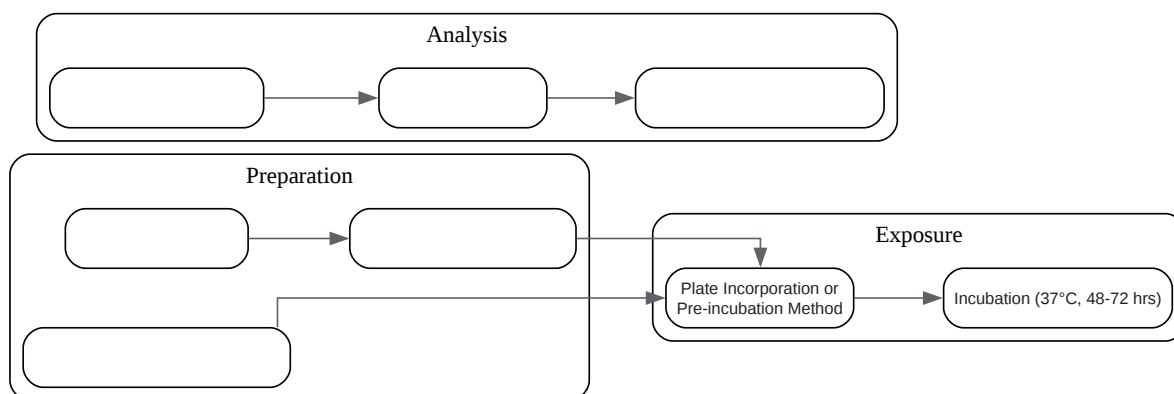
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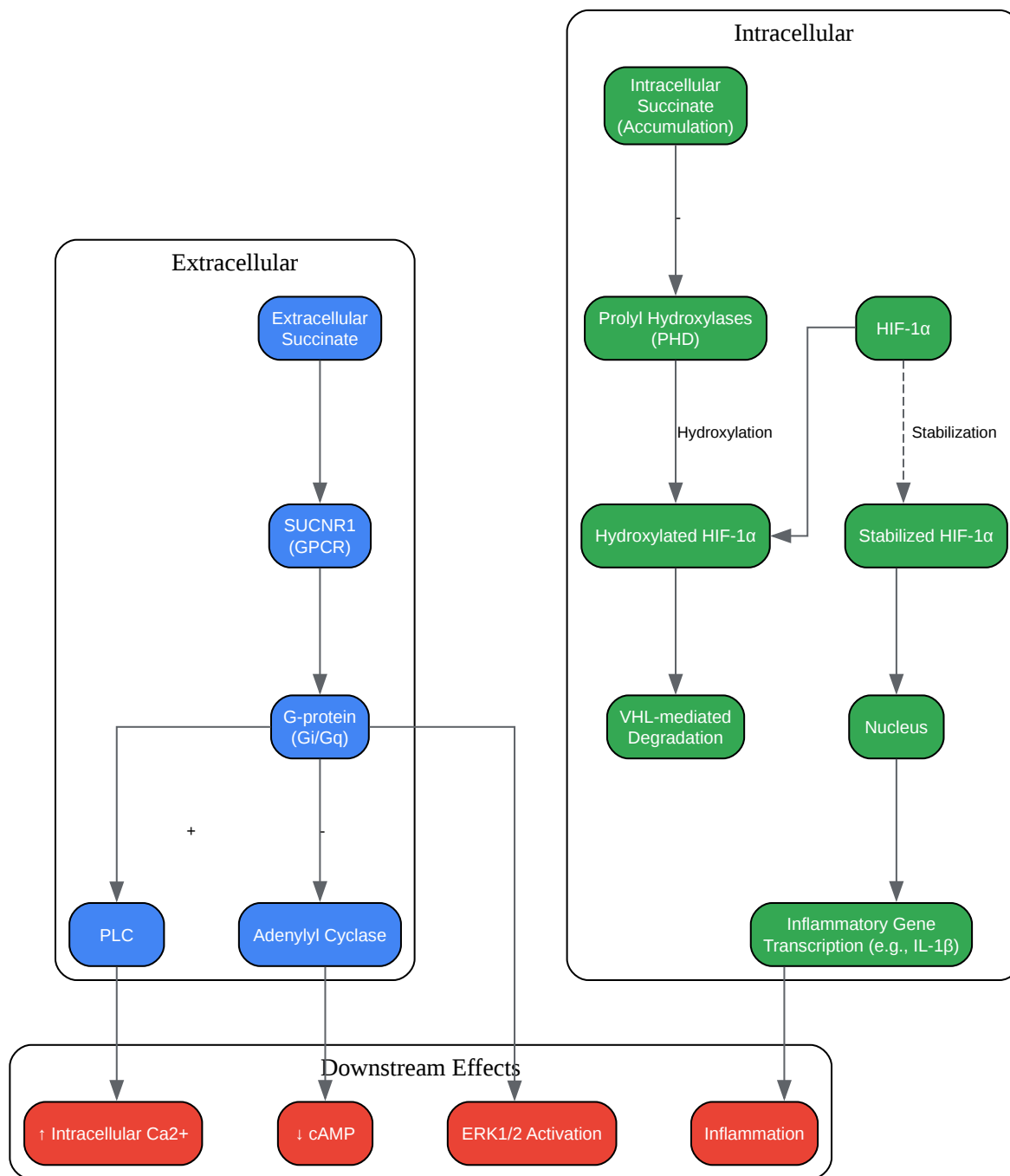
Caption: Workflow for Acute Oral Toxicity Testing.

Skin Irritation/Corrosion (Based on OECD Guideline 404)

This test evaluates the potential of a substance to cause reversible or irreversible skin damage.







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References

- 1. westliberty.edu [westliberty.edu]
- 2. Succinate metabolism: a promising therapeutic target for inflammation, ischemia/reperfusion injury and cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 3. downloads.regulations.gov [downloads.regulations.gov]
- 4. Acute, distribution, and subchronic toxicological studies of succinate tartrates - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. "Dicarboxylic Acid" by Mayur S. Parmar [nsuworks.nova.edu]
- 6. govinfo.gov [govinfo.gov]
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